

inter-laboratory comparison of methylparaben quantification methods

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Compound of Interest		
Compound Name:	Methylparaben	
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A Comparative Guide to Methylparaben Quantification Methods

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of various analytical methods for the quantification of **methylparaben**, a widely used preservative in pharmaceuticals, cosmetics, and food products. The information presented is compiled from individual validation studies to offer insights into the performance of different techniques.

Disclaimer: The data presented in this guide is a summary of performance characteristics from separate, independent research studies. It is not the result of a direct inter-laboratory comparison where the same samples were analyzed by multiple laboratories. Therefore, direct statistical comparison between the methods listed may not be fully representative of their performance under unified testing conditions.

Quantitative Data Summary

The following table summarizes the performance characteristics of various high-performance liquid chromatography (HPLC) and ultra-performance liquid chromatography (UPLC) methods for **methylparaben** quantification as reported in the cited literature.

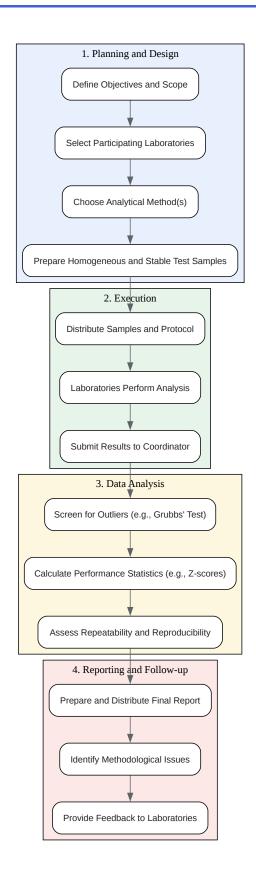


Method	Matrix	Limit of Detection (LOD)	Limit of Quantific ation (LOQ)	Recovery (%)	Precision (RSD %)	[1][2][3] [4][5]
HPLC-UV	Infant Formulae	0.2 μg/mL	0.5 μg/mL	88 - 108	0.29 - 2.18	
UPLC	Cosmetic Products	0.02 ng/μL	0.06 ng/μL	96.5 - 103.1	< 2.3	-
HPLC-UV	Sweet Soy- sauce	0.15 μg/mL	5.00 μg/mL	88.2 - 99.8	5.9 - 10.7	

Experimental Workflow for Inter-Laboratory Comparison

The following diagram illustrates a typical workflow for conducting an inter-laboratory comparison study, a crucial process for formally assessing the proficiency of different laboratories and the reproducibility of analytical methods.





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A typical workflow for an inter-laboratory comparison study.



Experimental Protocols

This section details the methodologies for the key experiments cited in the quantitative data summary.

HPLC-UV Method for Methylparaben in Infant Formulae

- Sample Preparation:
 - Dissolve 2.5 g of infant formula in a mixture of 11 mL of water, 4 mL of 1% (w/v) trichloroacetic acid solution, and 10 mL of methanol.
 - Sonicate the mixture.
 - Centrifuge at 6000 rpm for 20 minutes at -4°C.
 - Filter the supernatant for HPLC analysis.
- Chromatographic Conditions:
 - Instrument: Waters Alliance HPLC system with a Waters 2487 dual-wavelength UV detector.
 - Column: AQ-C18 column (250 mm x 4.4 mm i.d., 5 μm pore size).
 - Mobile Phase: Isocratic elution with an equal proportion of glacial acetic acid in water (50:50 v/v) and methanol.
 - Flow Rate: 1 mL/min.
 - Detection Wavelength: 256 nm.
 - Injection Volume: 20 μL.
 - Run Time: 10 minutes.

UPLC Method for Methylparaben in Cosmetic Products

Sample Preparation:



- Minimal sample preparation is required for many cosmetic products. The specific details were not provided in the abstract.
- Chromatographic Conditions:
 - Instrument: Ultra-Performance Liquid Chromatography (UPLC) system.
 - Mobile Phase: Gradient elution with a mixture of methanol and water (60:40, v/v).
 - Run Time: 1.455 minutes.

HPLC-UV Method for Methylparaben in Sweet Soy-sauce

- Sample Preparation:
 - Homogenize 2.5 g of sweet soy-sauce.
 - Extract three times with 25 mL of 80% ethanol.
 - Dilute the extract to 100 mL with 80% ethanol and filter.
 - Elute 20 mL of the filtrate through a solid-phase extraction (SPE) column (silica 60).
 - \circ Filter the eluted sample through a 0.45 μ m membrane filter before analysis.
- Method Validation Parameters:
 - Linearity: A linear relationship was observed with a correlation coefficient greater than 0.990.
 - Recovery: Ranged from 88.2% to 99.8% for spiked samples.
 - Precision: The coefficient of variation (CV) was between 5.9% and 10.7%.

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